

Application Notes and Protocols: Disulfo-ICG Carboxylic Acid NHS Ester Conjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disulfo-ICG carboxylic acid

Cat. No.: B12379546

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Introduction

Disulfo-Indocyanine Green (ICG) Carboxylic Acid N-hydroxysuccinimide (NHS) ester is a water-soluble, near-infrared (NIR) fluorescent dye optimized for the labeling of biomolecules. The NHS ester functional group allows for the covalent conjugation of the dye to primary amines on proteins, antibodies, peptides, and other biomolecules, forming a stable amide bond.^{[1][2]} This modification renders the target molecule fluorescent, enabling its detection and tracking in various biological applications, particularly in in vivo imaging due to the deep tissue penetration of NIR light.^{[3][4]} The addition of two sulfonate groups enhances the water solubility of the ICG dye, which can be beneficial for labeling delicate proteins that may be prone to denaturation in the presence of organic co-solvents.

These application notes provide detailed protocols for the conjugation of Disulfo-ICG NHS ester to proteins and antibodies, methods for characterizing the resulting conjugates, and an example of its application in targeted tumor imaging.

Chemical Properties and Specifications

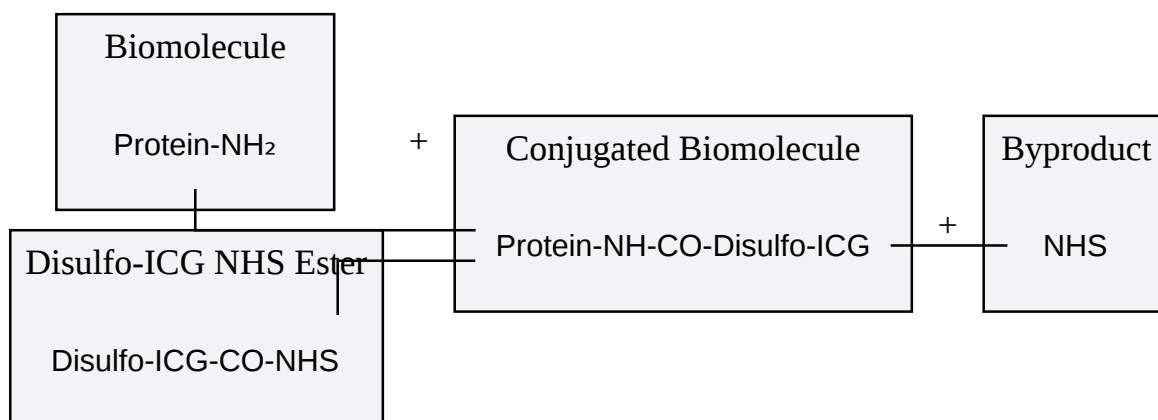
While the exact chemical structure and properties can vary slightly between suppliers, the general characteristics of **Disulfo-ICG Carboxylic Acid NHS Ester** are summarized below.

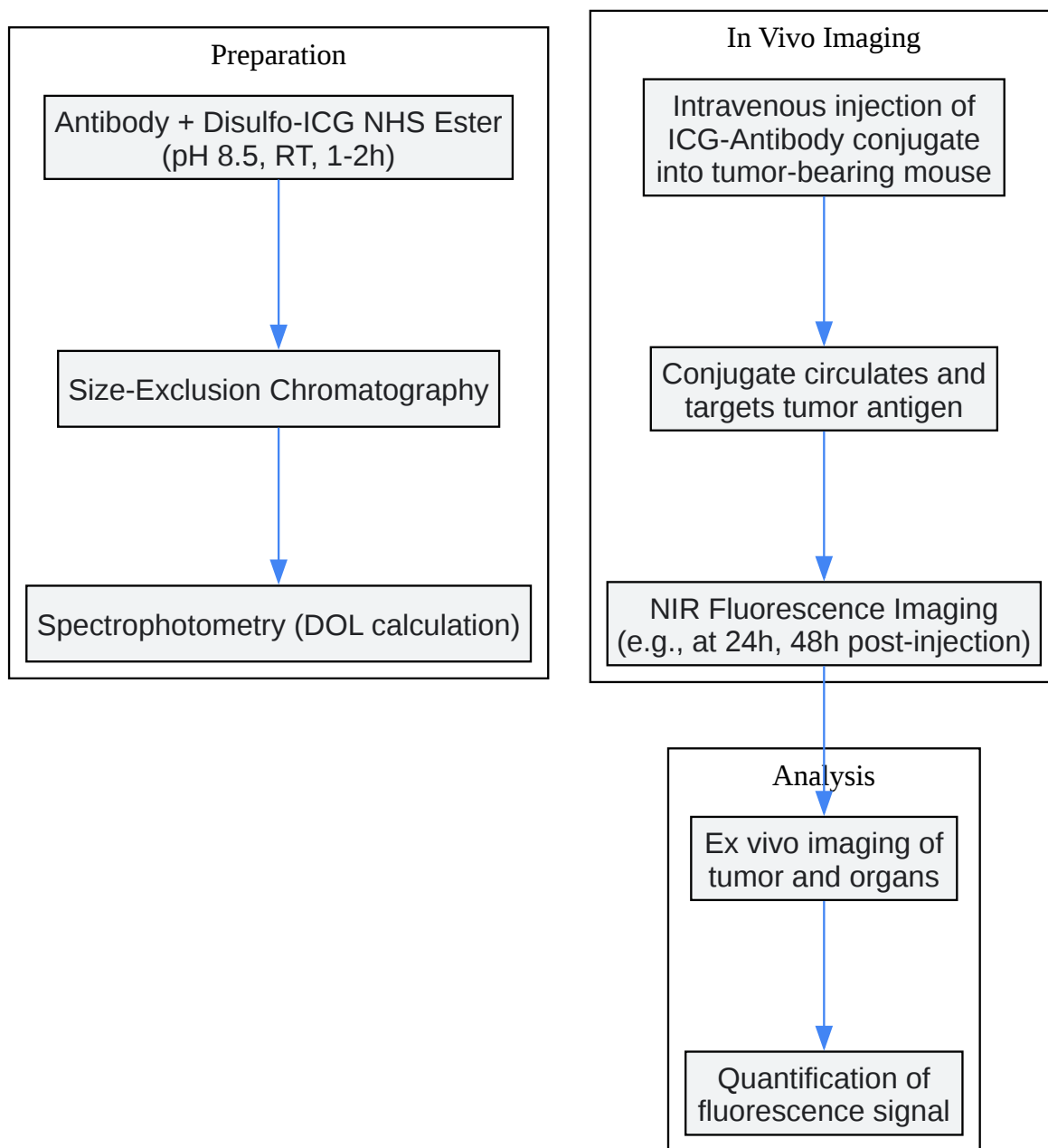
Property	Value	Reference
Molecular Weight	~1032.11 g/mol (as disodium salt)	[1]
Excitation Maximum (λ_{ex})	~785 nm	[5]
Emission Maximum (λ_{em})	~812 nm	[5]
Reactive Group	N-hydroxysuccinimide (NHS) ester	[1]
Reactivity	Primary amines (-NH ₂)	[2]
Solubility	Good in water, DMF, and DMSO	[5]
Storage	Store at -20°C, protected from light and moisture.	[1][6]

Note: The molecular weight and spectral properties are based on commercially available Disulfo-ICG NHS ester disodium salt and similar sulfo-ICG NHS esters. Researchers should refer to the certificate of analysis for the specific lot of reagent being used.

Conjugation Chemistry

The conjugation of Disulfo-ICG NHS ester to a biomolecule is a nucleophilic acyl substitution reaction. The primary amine group on the biomolecule (e.g., the ϵ -amino group of a lysine residue) acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide.[1]





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- To cite this document: BenchChem. [Application Notes and Protocols: Disulfo-ICG Carboxylic Acid NHS Ester Conjugation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12379546#disulfo-icg-carboxylic-acid-nhs-ester-conjugation-chemistry>]

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Address: 3281 E Guasti Rd

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